

Safe Disposal of 1-Phenethylbiuret in a Laboratory Setting

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Compound of Interest

Compound Name: *Biuret, 1-phenethyl-*

Cat. No.: *B15485977*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the proper disposal of 1-phenethylbiuret.

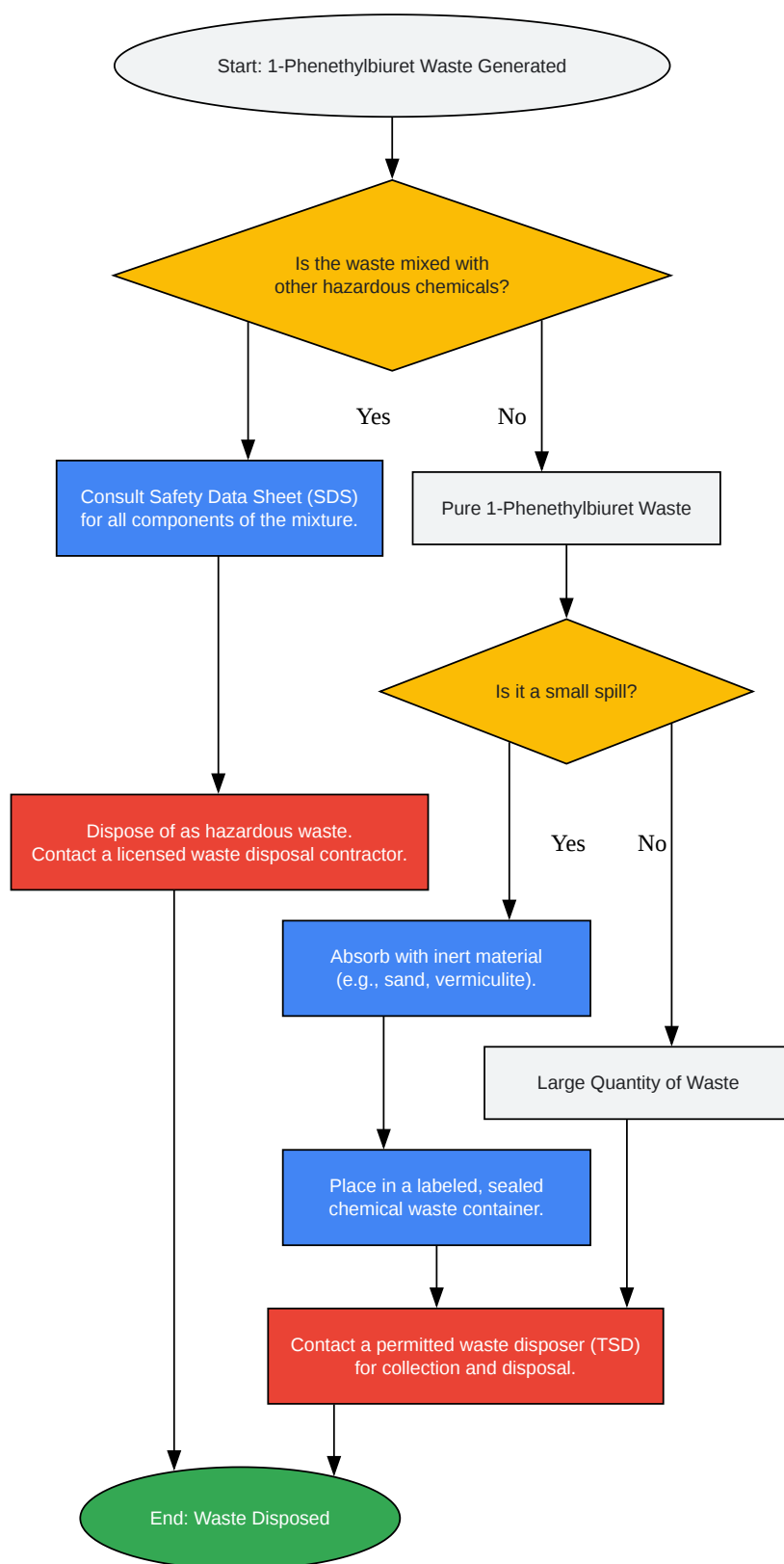
Key Safety and Disposal Information

The following table summarizes crucial data regarding the handling and disposal of 1-phenethylbiuret. This information is compiled from safety data sheets (SDS) to ensure adherence to safety protocols.

Parameter	Information	Source
Hazard Classification	Not classified as a hazardous substance or mixture.	
Primary Disposal Route	Consult with a permitted waste disposer (TSD) for compliance with federal, state, and local regulations.	[1]
Spill Cleanup	Absorb spills with an inert material (e.g., dry sand or earth) and place in a chemical waste container.	[1]
Environmental Precautions	Do not allow the product to enter drains. Avoid runoff into storm sewers and ditches that lead to waterways.	[1]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye protection.	[2]

Disposal Protocol

A systematic approach is necessary for the safe disposal of 1-phenethylbiuret. The following experimental workflow outlines the decision-making process and subsequent actions for waste management.



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References

- 1. beta.lakeland.edu [beta.lakeland.edu]
- 2. flinnsci.com [flinnsci.com]
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